

tetrasodium pyrophosphate safety and regulatory status

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetrasodium Pyrophosphate

CAS No.: 7722-88-5

Cat. No.: S581755

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Chemical Profile and Applications

Tetrasodium pyrophosphate (TSPP), with the CAS number 7722-88-5, is an inorganic compound widely used in the food and other industries [1]. The following table summarizes its key identifiers and physicochemical properties.

Property	Description
IUPAC Name	Tetrasodium diphosphate [1]
Synonyms	TSPP, E450(iii), Sodium pyrophosphate [1] [2]
Molecular Formula	$\text{Na}_4\text{O}_7\text{P}_2$ [3] [1]
Molar Mass	265.90 $\text{g}\cdot\text{mol}^{-1}$ [3] [1]
Appearance	White, odorless, water-soluble powder or crystals [1] [2]
Density	~2.53 g/mL [3]
Melting Point	988 °C (anhydrous) [1]

Property	Description
pH (in water)	~10.3 (alkaline) [4]

Primary Functions in Products: TSPP serves multiple technical functions, primarily as a:

- **Food Additive (E450iii):** Used as an emulsifier, thickening agent, stabilizer, and leavening agent in products like canned tuna, chicken nuggets, imitation crab, pudding, and marshmallows [1] [2].
- **Cryoprotectant:** In frozen aquatic products, it improves quality by increasing the water-holding capacity of proteins, regulating pH, and preventing protein denaturation during freezing [5].
- **Other Uses:** Acts as a tartar control agent in toothpaste and a cleaning agent in detergents [1].

Toxicological and Safety Data

The safety profile of TSPP is characterized by low to moderate acute toxicity but potential for irritation. The quantitative data from studies are summarized below.

| **Endpoint** | **Species** | **Route** | **Result** | **Citation** | | :--- | :--- | :--- | :--- | :--- | | **Acute Toxicity (LD50)** | Rat | Oral | 4,000 mg/kg [3] | | **Acute Toxicity (LD50)** | Rat | Oral | >300 - <2,000 mg/kg [4] | | **Acute Toxicity (LD50)** | Mouse | Oral | 2,980 mg/kg [3] | | **Acute Toxicity (LD50)** | Rat | Intraperitoneal | 59 mg/kg [3] | | **Skin Irritation** | Rabbit | Dermal | No skin irritation [4] | | **Eye Irritation** | Rabbit | Ocular | Causes serious eye irritation/damage [4] | | **Skin Sensitization** | Mouse | Dermal | Does not cause skin sensitization [4] | | **Mutagenicity** | *In vitro* | - | Negative (Micronucleus test, Mouse lymphoma assay) [4] |

Hazard Classification: According to the Globally Harmonized System (GHS), TSPP is classified with the signal word "**Danger**" and the following hazard statements [3] [4]:

- **H302:** Harmful if swallowed.
- **H318:** Causes serious eye damage.

Mechanistic Considerations and Chronic Exposure:

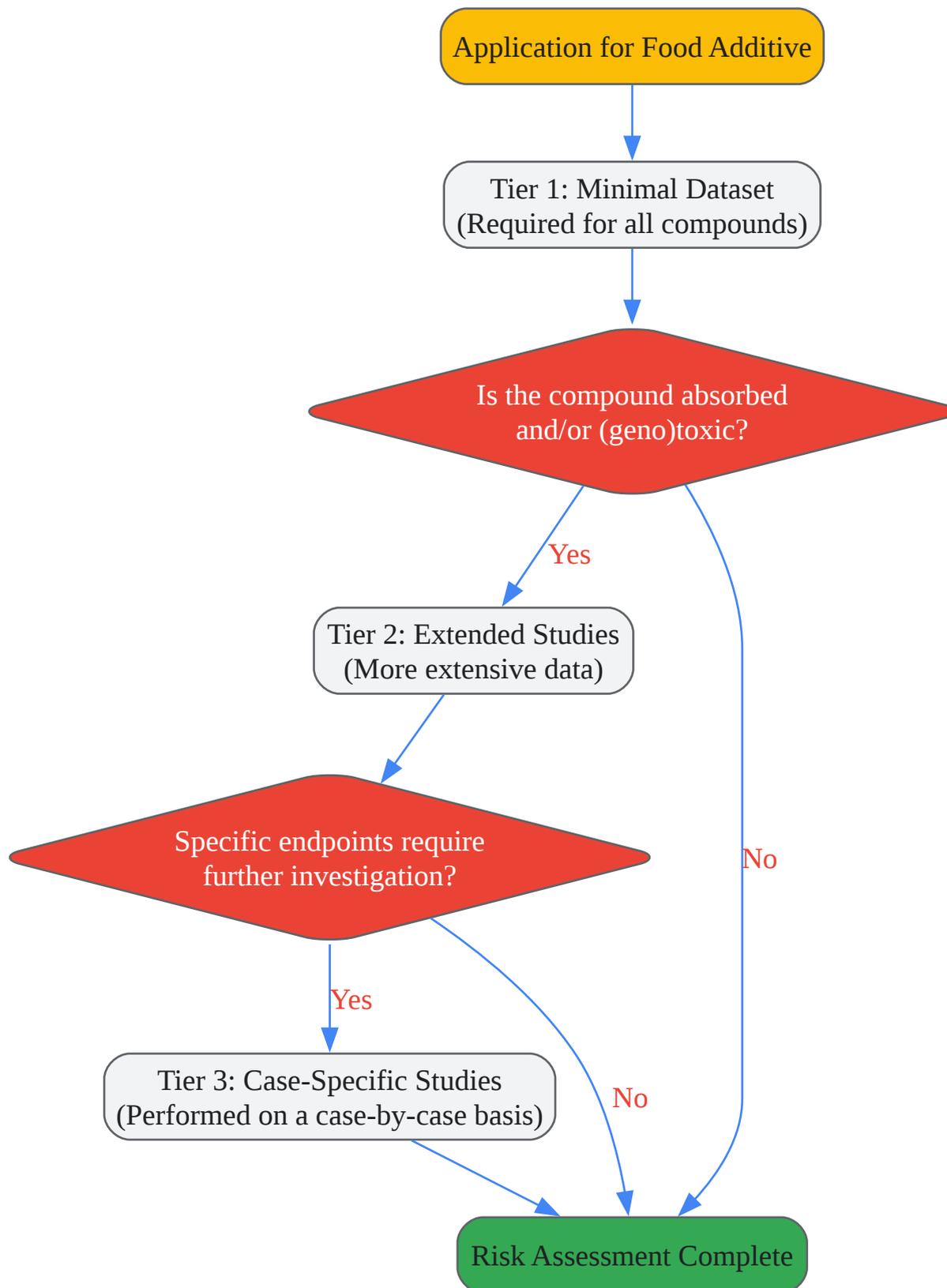
- The oral toxicity of TSPP is considered to be approximately twice that of sodium chloride (table salt) [1].
- One review highlights that **excessive dietary phosphate** can disrupt the calcium-phosphorus balance in the body, potentially leading to osteoporosis and exacerbating cardiovascular and kidney diseases [5]. This is a critical consideration for long-term intake.

Regulatory Framework and Approval Process

In the European Union, the safety of food additives like TSPP is governed by a strict regulatory process managed by the European Food Safety Authority (EFSA).

EFSA's Tiered Approach for Safety Assessment: EFSA employs a tiered approach for the toxicological evaluation of food additives to ensure thoroughness while adhering to animal welfare (3Rs principles) [6].

The workflow below illustrates this process:



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Submission and Data Requirements: Companies must submit a formal application to EFSA, which requires detailed data across four key areas [6] [7]:

- **Chemistry and Specifications:** Data on the identity, composition, and purity of the additive.
- **Existing Authorisations and Evaluations:** Information on previous approvals by other regulatory bodies.
- **Proposed Uses and Exposure Assessment:** Data on intended use levels and estimates of consumer dietary exposure.
- **Toxicological Studies:** Evidence from the tiered testing strategy, as outlined above.

EFSA provides open-access tools, such as the **Food Additives Intake Model (FAIM)**, to help estimate dietary exposure [8].

Key Considerations for Researchers

For professionals in drug development and research, the following points are crucial:

- **Data Gaps:** The available toxicological data on TSPP is not comprehensive. There is a lack of publicly available information on **carcinogenicity, reproductive toxicity, and specific target organ toxicity after repeated exposure** [4]. New studies would be required to fill these gaps for a novel pharmaceutical application.
- **Regulatory Reliance:** For uses in food, TSPP is considered safe when used within established limits. However, its use in a drug product would require a separate and rigorous evaluation process through agencies like the EMA or FDA, which would likely request additional, modern toxicological studies.
- **Focus on Impurities and Compatibility:** In pharmaceutical development, special attention should be paid to the quality and specification of TSPP (e.g., heavy metal content) and its compatibility with other formulation components.

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